

Application Notes and Protocols for TMSOTf-Mediated Glycosylation Reactions

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Compound of Interest

Compound Name: *Triisopropylsilyl trifluoromethanesulfonate*

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This document provides detailed application notes and protocols for Trimethylsilyl trifluoromethanesulfonate (TMSOTf)-mediated glycosylation reactions, a cornerstone of modern carbohydrate chemistry. These reactions are pivotal in the synthesis of complex oligosaccharides, glycoconjugates, and other glycosidic structures integral to drug discovery and development.

Introduction

TMSOTf is a powerful Lewis acid catalyst widely employed to activate a variety of glycosyl donors, facilitating the formation of glycosidic bonds with high efficiency and stereoselectivity. Its applications range from the acceleration of classic reactions like the Koenigs-Knorr glycosylation to its use in combination with other promoters to activate a broader spectrum of glycosyl donors. This document outlines the reaction conditions and detailed protocols for three major classes of TMSOTf-mediated glycosylation reactions.

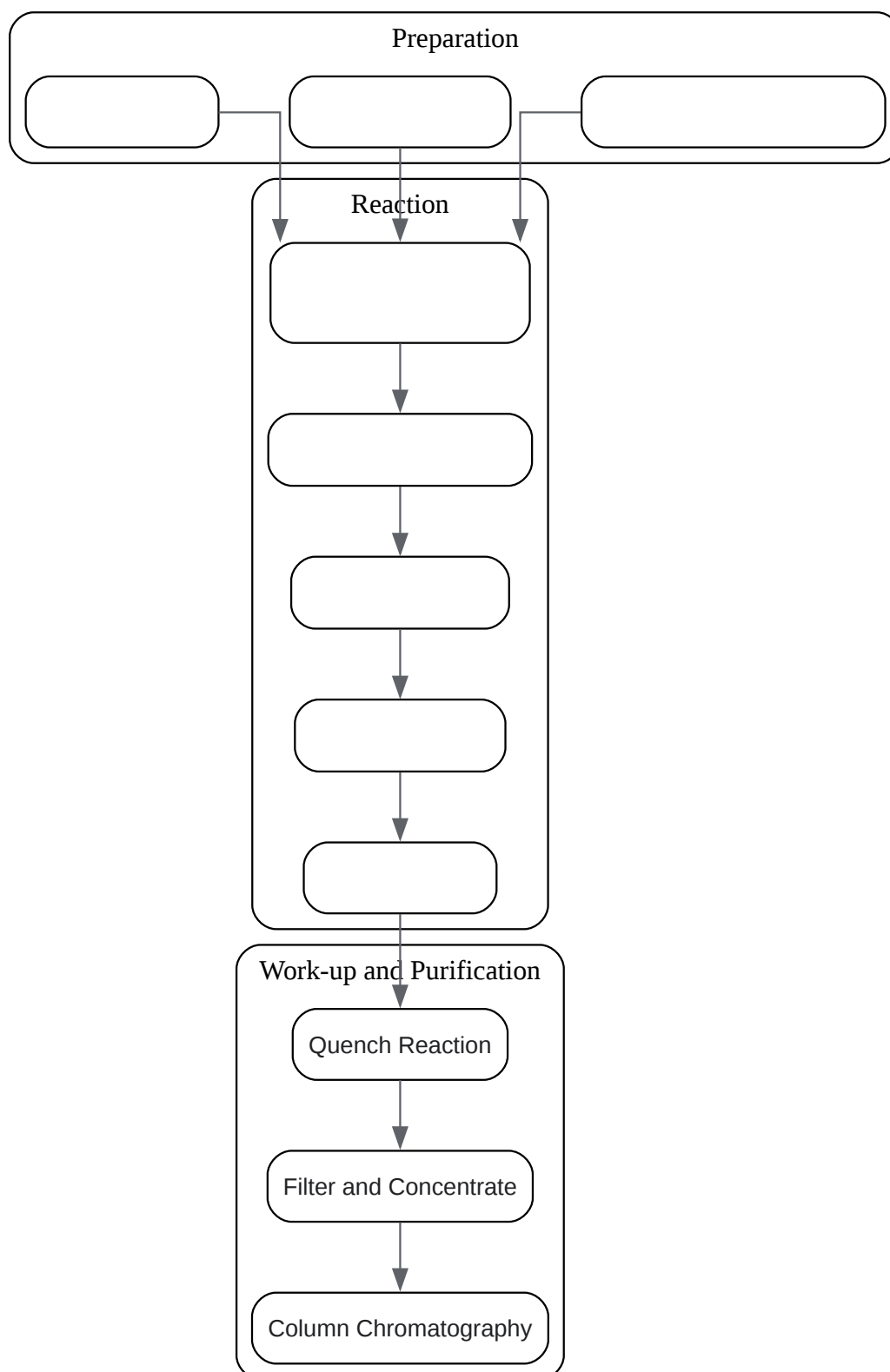
Reaction Mechanisms and Workflows

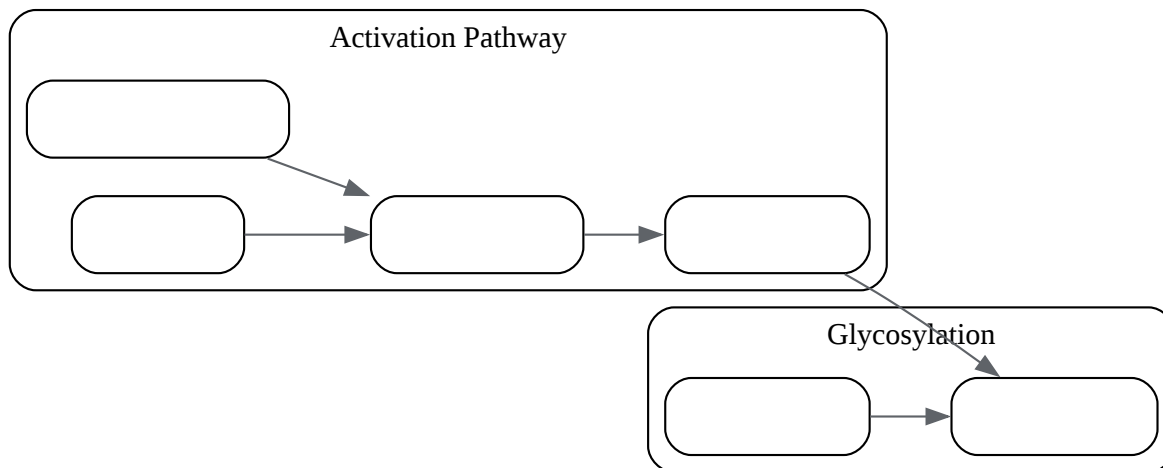
The central role of TMSOTf in these reactions is the activation of the glycosyl donor, leading to the formation of a reactive intermediate, typically an oxocarbenium ion, which is then attacked by the glycosyl acceptor. The stereochemical outcome of the reaction is influenced by several

factors, including the nature of the protecting groups on the glycosyl donor, the solvent, and the reaction temperature.

General Reaction Workflow

The following diagram illustrates a typical workflow for a TMSOTf-mediated glycosylation reaction.





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